

Literature Review on 2-(Allylsulfonyl)-5-methylpyridine Research

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Compound of Interest

Compound Name: 2-(Allylsulfonyl)-5-methylpyridine

Cat. No.: B3028572

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A comprehensive review of the scientific literature reveals a notable absence of dedicated research on **2-(Allylsulfonyl)-5-methylpyridine**. Despite its availability from commercial chemical suppliers, there are no published studies detailing its synthesis, biological activity, or mechanism of action. As a result, the creation of an in-depth technical guide with quantitative data, detailed experimental protocols, and analyses of signaling pathways is not feasible at this time.

The information available for **2-(Allylsulfonyl)-5-methylpyridine** is limited to its basic chemical properties and sources for procurement.

Chemical Properties and Identifiers

Public chemical databases provide fundamental information about the compound.

| Property | Value | Source |
|-------------------|---|--------------------------------------|
| Molecular Formula | C ₉ H ₁₁ NO ₂ S | PubChem[1] |
| Molecular Weight | 197.25 g/mol | |
| IUPAC Name | 5-methyl-2-(prop-2-en-1-ylsulfonyl)pyridine | |
| CAS Number | 2249891-88-9 | Tokyo Chemical Industry Co., Ltd.[2] |
| SMILES | <chem>CC1=CN=C(C=C1)S(=O)(=O)CC=C</chem> | PubChem[1] |
| InChI | InChI=1S/C9H11NO2S/c1-3-6-13(11,12)9-5-4-8(2)7-10-9/h3-5,7H,1,6H2,2H3 | PubChem[1] |

Synthesis and Experimental Protocols

There are no specific published experimental protocols for the synthesis of **2-(Allylsulfonyl)-5-methylpyridine**. General synthetic methods for other pyridine derivatives can be found in the literature, but a direct and validated procedure for this particular compound is not available.[3][4][5][6] Patents related to the synthesis of other substituted pyridines exist, but they do not describe the synthesis of **2-(Allylsulfonyl)-5-methylpyridine**. [7][8][9][10]

Biological Activity and Signaling Pathways

No biological activity, mechanism of action, or involvement in any signaling pathways has been reported for **2-(Allylsulfonyl)-5-methylpyridine** in the scientific literature. While research exists on the biological activities of other pyridine-containing compounds,[11][12][13][14][15] this information cannot be extrapolated to the target compound without specific experimental evidence.

Due to the lack of research data, it is not possible to generate diagrams of experimental workflows or signaling pathways related to **2-(Allylsulfonyl)-5-methylpyridine**.

Quantitative Data

There is no quantitative data such as IC₅₀ values, K_i values, pharmacokinetic parameters, or other biological assay results available for **2-(Allylsulfonyl)-5-methylpyridine**.

In conclusion, **2-(Allylsulfonyl)-5-methylpyridine** remains an uncharacterized compound in the scientific literature. While it is available for purchase, its potential applications, biological effects, and synthetic routes are yet to be explored and documented in peer-reviewed publications. Therefore, any researcher interested in this compound would be venturing into novel scientific territory.

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- To cite this document: BenchChem. [Literature Review on 2-(Allylsulfonyl)-5-methylpyridine Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028572#literature-review-on-2-allylsulfonyl-5-methylpyridine-research]

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